

Razuprotafib's Impact on Schlemm's Canal: A Technical Whitepaper

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Compound of Interest

Compound Name: Razuprotafib

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Executive Summary

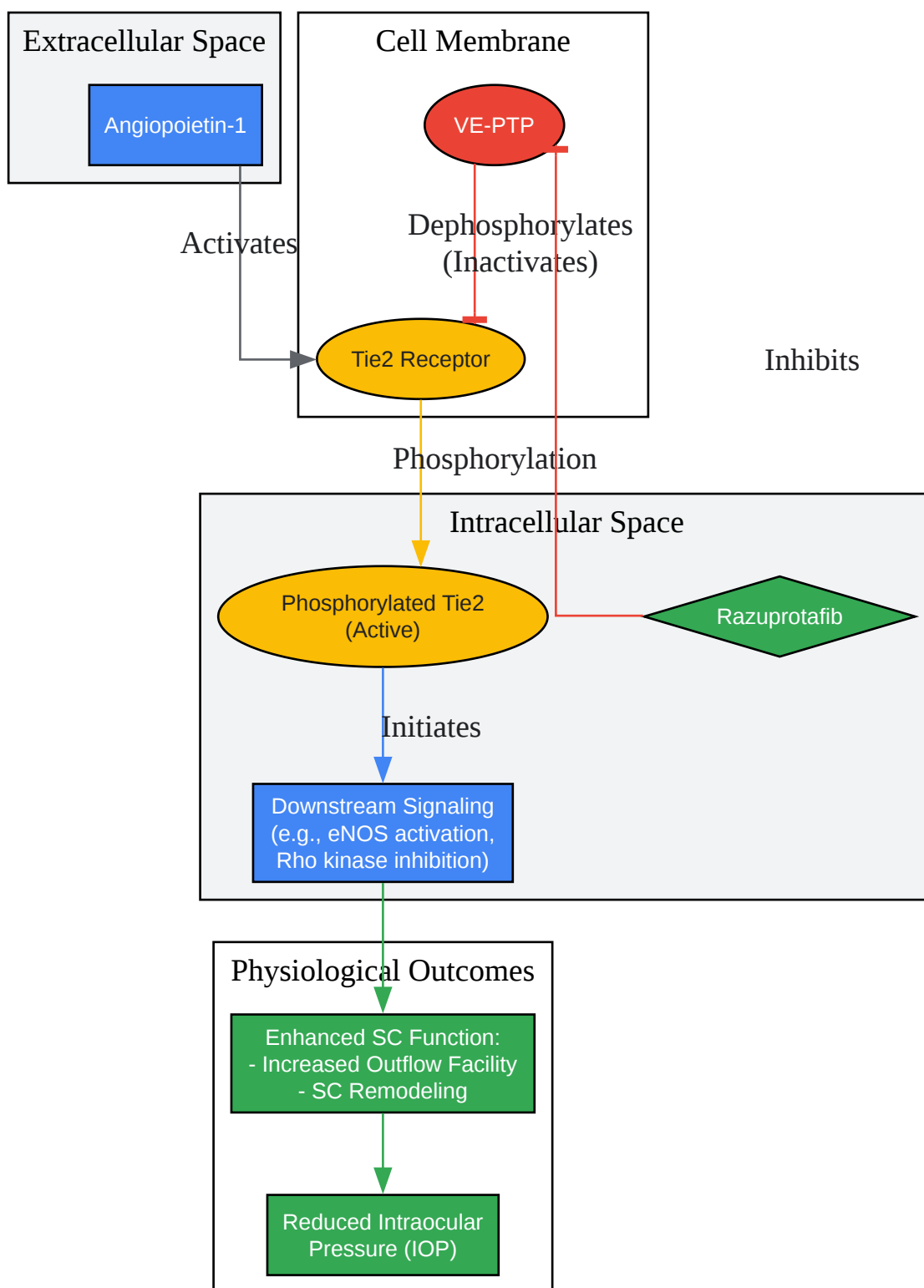
Razuprotafib (formerly AKB-9778) is a first-in-class small molecule inhibitor of Vascular Endothelial Protein Tyrosine Phosphatase (VE-PTP) that has demonstrated a novel mechanism of action for the treatment of open-angle glaucoma (OAG) and ocular hypertension (OHT). By targeting the Angiopoietin/Tie2 signaling pathway within the endothelium of Schlemm's canal (SC), **Razuprotafib** has shown the potential to not only lower intraocular pressure (IOP) but also to remodel and restore the function of the conventional outflow pathway. This document provides an in-depth technical overview of the core scientific data, experimental methodologies, and signaling pathways associated with **Razuprotafib**'s effect on Schlemm's canal.

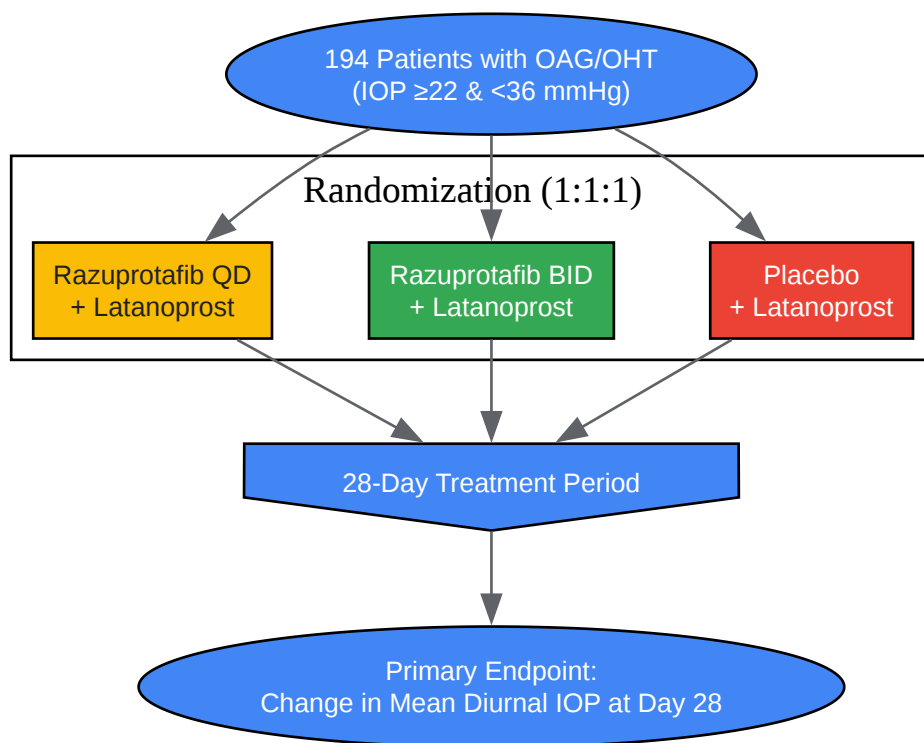
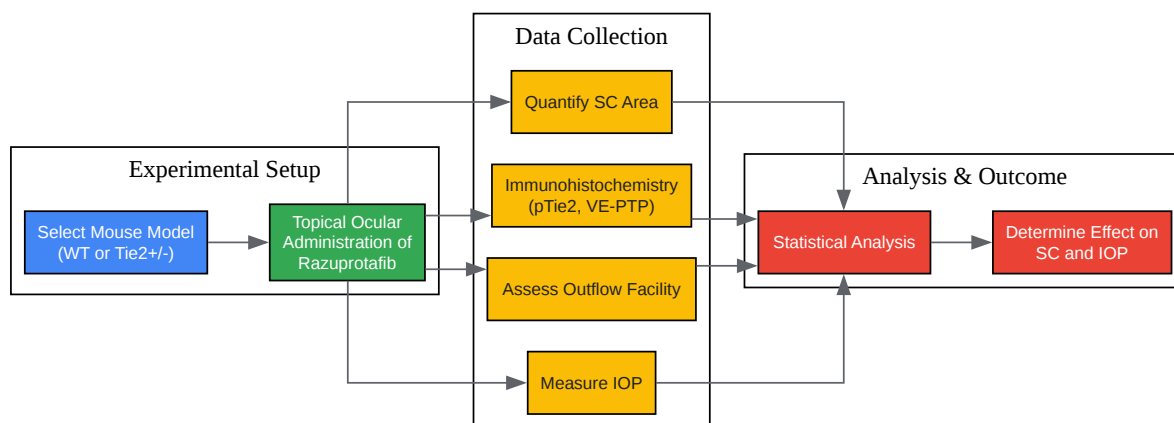
Mechanism of Action: The Angiopoietin/Tie2 Pathway in Schlemm's Canal

Razuprotafib's primary mechanism of action is the inhibition of VE-PTP, a negative regulator of the Tie2 receptor.[1][2][3] In the conventional outflow pathway, the Tie2 receptor, expressed on the endothelial cells of Schlemm's canal, is crucial for maintaining the structural and functional integrity of the canal.[4][5][6] The Angiopoietin-Tie2 signaling pathway is vital for the development and maintenance of Schlemm's canal.[5][6]

By inhibiting VE-PTP, **Razuprotafib** effectively activates Tie2, mimicking the effects of its natural ligand, Angiopoietin-1.[3][4] This activation leads to a cascade of downstream effects that enhance the function of Schlemm's canal, ultimately increasing aqueous humor outflow facility and reducing IOP.[4][7][8] The therapeutic targeting of Tie2 activation in Schlemm's canal is a promising approach for glaucoma treatment.[7][9][10]

Signaling Pathway Diagram





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